

An In-depth Technical Guide to Chlorodimethylphosphine: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Chlorodimethylphosphine*

Cat. No.: *B1581527*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Chlorodimethylphosphine $[(\text{CH}_3)_2\text{PCl}]$ is a highly reactive and versatile organophosphorus compound that serves as a cornerstone in a multitude of chemical syntheses. Its unique electronic and steric properties make it an invaluable precursor for the introduction of the dimethylphosphino group, a common moiety in the design of specialized ligands for catalysis and as a building block in the synthesis of complex organic molecules. This guide provides a comprehensive overview of the physical and chemical properties of **chlorodimethylphosphine**, detailed protocols for its safe handling and synthesis, and an exploration of its applications, particularly in the realm of drug discovery and development.

I. Core Physicochemical Properties

Chlorodimethylphosphine is a colorless, volatile liquid with a pungent odor. Its high reactivity is largely dictated by the presence of the phosphorus-chlorine bond, which is susceptible to nucleophilic attack. A summary of its key physical and chemical identifiers is presented below.

Property	Value	Source(s)
Molecular Formula	C_2H_6ClP	--INVALID-LINK--[1]
Molecular Weight	96.49 g/mol	--INVALID-LINK--[1]
CAS Number	811-62-1	--INVALID-LINK--[1]
IUPAC Name	chloro(dimethyl)phosphane	--INVALID-LINK--[1]
Synonyms	Dimethylchlorophosphine, $(CH_3)_2PCl$	--INVALID-LINK--[2]
Appearance	Colorless liquid	--INVALID-LINK--[3]
Boiling Point	76-77 °C	--INVALID-LINK--[3]
Density	1.22 g/cm ³	--INVALID-LINK--[3]

II. Spectroscopic Signature

The structural characterization of **chlorodimethylphosphine** and its derivatives is routinely performed using various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **³¹P** NMR: As a phosphorus-containing compound, ³¹P NMR spectroscopy is a primary tool for its characterization. The chemical shift of the phosphorus nucleus is highly sensitive to its electronic environment.[4][5] For **chlorodimethylphosphine**, the ³¹P NMR spectrum typically shows a single resonance.
- **¹H** NMR: The proton NMR spectrum is expected to show a doublet for the methyl protons due to coupling with the phosphorus nucleus (²JP-H). The magnitude of this coupling constant is characteristic of the P-C-H bonding arrangement.[6]
- **¹³C** NMR: The carbon NMR spectrum will display a signal for the methyl carbons, which will also be split into a doublet due to coupling with the phosphorus atom.

Note: Specific chemical shifts can be influenced by the solvent and concentration.

Infrared (IR) Spectroscopy

The IR spectrum of **chlorodimethylphosphine** will exhibit characteristic absorption bands corresponding to the vibrational modes of its functional groups. Key absorptions are expected for C-H stretching and bending vibrations of the methyl groups. The P-Cl stretching frequency is also a characteristic feature.^{[7][8][9]}

III. Chemical Reactivity and Mechanistic Insights

The reactivity of **chlorodimethylphosphine** is dominated by the electrophilic nature of the phosphorus atom and the lability of the P-Cl bond.

Nucleophilic Substitution at Phosphorus

The most common reaction of **chlorodimethylphosphine** involves the displacement of the chloride ion by a nucleophile. This reaction is the foundation for the synthesis of a wide array of tertiary phosphines.

- Reaction with Organometallic Reagents: **Chlorodimethylphosphine** readily reacts with Grignard reagents ($R\text{-MgX}$) and organolithium compounds ($R\text{-Li}$) to form new phosphorus-carbon bonds.^[3] This is a widely used method for the synthesis of tertiary phosphines with the general formula $R\text{-P}(\text{CH}_3)_2$.^[3] The reaction is believed to proceed via a nucleophilic addition mechanism.^{[10][11]} For instance, the reaction with methylmagnesium chloride can be used to synthesize trimethylphosphine.^[12]
- Reaction with Alcohols and Amines: The reaction with alcohols or alkoxides yields dimethylphosphinites, $(\text{CH}_3)_2\text{P-OR}$, while reactions with primary or secondary amines produce aminophosphines, $(\text{CH}_3)_2\text{P-NR}_2$, which are also important classes of ligands and synthetic intermediates.^[3]

Reaction with Water

Chlorodimethylphosphine reacts violently with water, hydrolyzing to produce phosphine gas, which is flammable and toxic, and other phosphorus-containing byproducts. This reaction underscores the need for stringent anhydrous conditions when handling this compound.

IV. Synthesis of Chlorodimethylphosphine: An Experimental Protocol

The synthesis of **chlorodimethylphosphine** is typically achieved through the reaction of phosphorus trichloride with a methylating agent. The following is a representative protocol based on the Grignard approach.



[Click to download full resolution via product page](#)

Figure 1: A generalized workflow for the synthesis of **chlorodimethylphosphine**.

Step-by-Step Methodology:

- Preparation of Grignard Reagent: In a flame-dried, three-necked flask equipped with a mechanical stirrer, a reflux condenser, and a dropping funnel, prepare the methylmagnesium halide (e.g., methylmagnesium iodide or bromide) from magnesium turnings and the corresponding methyl halide in anhydrous diethyl ether under an inert atmosphere (argon or nitrogen).^[13]
- Reaction with Phosphorus Trichloride: Cool the freshly prepared Grignard reagent in an ice-salt bath. Slowly add a solution of phosphorus trichloride in anhydrous diethyl ether to the stirred Grignard reagent. The molar ratio of the Grignard reagent to phosphorus trichloride should be carefully controlled to favor the formation of the desired product.
- Reaction Quenching and Work-up: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours. The reaction is then carefully quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
- Extraction and Drying: Separate the ethereal layer and extract the aqueous layer with diethyl ether. Combine the organic extracts and dry over anhydrous sodium sulfate or magnesium sulfate.

- Purification: Remove the solvent by distillation. The crude product is then purified by fractional distillation under an inert atmosphere to yield pure **chlorodimethylphosphine**.

V. Applications in Research and Drug Development

The utility of **chlorodimethylphosphine** extends to various areas of chemical synthesis, with significant implications for the pharmaceutical industry.

Ligand Synthesis for Homogeneous Catalysis

Chlorodimethylphosphine is a key precursor for the synthesis of a wide variety of phosphine ligands.^[1] These ligands are crucial in homogeneous catalysis, enabling a broad range of chemical transformations with high efficiency and selectivity, such as in cross-coupling reactions.^[1] The electronic and steric properties of the phosphine ligand can be fine-tuned by introducing different substituents via the reaction of **chlorodimethylphosphine** with various organometallic reagents.

Precursor in Pharmaceutical Synthesis

Organophosphorus compounds, including those derived from **chlorodimethylphosphine**, are integral to the synthesis of many active pharmaceutical ingredients (APIs). Chloro-containing molecules, in general, are prevalent in a large number of FDA-approved drugs.^[14] The introduction of a phosphonate or related group, often facilitated by precursors like **chlorodimethylphosphine**, can enhance the therapeutic properties of a drug molecule.

VI. Safety, Handling, and Storage

Chlorodimethylphosphine is a hazardous chemical that requires strict safety precautions.

Hazards:

- Flammability: It is a highly flammable liquid and vapor and is pyrophoric, meaning it can ignite spontaneously in air.^{[1][15]}
- Toxicity: It is harmful if swallowed or inhaled and can be fatal in contact with skin.^{[1][15]}
- Reactivity with Water: It reacts violently with water, releasing flammable and toxic gases.

Handling:

- All manipulations should be carried out in a well-ventilated fume hood under an inert atmosphere (e.g., argon or nitrogen).
- Appropriate personal protective equipment (PPE), including flame-retardant laboratory coats, chemical-resistant gloves, and safety goggles, must be worn.
- Avoid contact with skin, eyes, and clothing.
- Use non-sparking tools and take precautionary measures against static discharge.

Storage:

- Store in a cool, dry, well-ventilated area away from sources of ignition.
- Keep containers tightly closed under an inert atmosphere.
- Store separately from water, oxidizing agents, and other incompatible materials.

VII. Conclusion

Chlorodimethylphosphine is a pivotal reagent in organophosphorus chemistry, offering a gateway to a vast array of phosphine-based compounds. Its well-defined physical and chemical properties, coupled with its versatile reactivity, make it an indispensable tool for researchers and synthetic chemists. A thorough understanding of its characteristics, along with strict adherence to safety protocols, is paramount for its effective and safe utilization in the synthesis of novel ligands, catalysts, and pharmaceutically relevant molecules.

VIII. References

- Wiktionary. **chlorodimethylphosphine**. --INVALID-LINK--
- PubChem. Chlorodiethylphosphine. --INVALID-LINK--
- BenchChem. **Chlorodimethylphosphine**. --INVALID-LINK--
- PubChem. **Chlorodimethylphosphine**. --INVALID-LINK--

- BenchChem. Comparative Analysis of ^{31}P NMR Chemical Shifts for Diethyl Alkyl Phosphonates. --INVALID-LINK--
- Michigan State University Department of Chemistry. Infrared Spectrometry. --INVALID-LINK--
- ChemicalBook. **Chlorodimethylphosphine**(811-62-1) ^1H NMR spectrum. --INVALID-LINK--
- ChemicalBook. Chlorodiphenylphosphine(1079-66-9) ^{13}C NMR spectrum. --INVALID-LINK--
- SpectraBase. Chlorodiphenyl phosphine - Optional[^{31}P NMR] - Chemical Shifts. --INVALID-LINK--
- TriLink BioTechnologies. ^{31}P Chemical Shifts in NMR Spectra of Nucleotide Derivatives. --INVALID-LINK--
- TCU Digital Repository. Synthesis and reactivity of low-coordinate phosphines. --INVALID-LINK--
- NMR Service. ^{31}P Phosphorus NMR. --INVALID-LINK--
- Organic Chemistry Portal. Grignard Reaction. --INVALID-LINK--
- ECHEMI. Coupling constant in ^1H NMR with phosphorus. --INVALID-LINK--
- National Center for Biotechnology Information. Preparation of phosphines through C–P bond formation. --INVALID-LINK--
- ResearchGate. ^{31}P NMR chemical shift ranges (on the ppm scale) and chemical structures of common P functional groups observed in natural samples. --INVALID-LINK--
- ResearchGate. The ^1H , ^{13}C and ^{31}P NMR chemical shifts (δ , ppm) and coupling constants (J , phosphorylated compounds 19-24. --INVALID-LINK--
- ICT Prague. Table of Characteristic IR Absorptions. --INVALID-LINK--
- Oregon State University. ^{13}C NMR Chemical Shifts. --INVALID-LINK--
- Sigma-Aldrich. NMR Chemical Shifts of Impurities. --INVALID-LINK--

- University of California, Los Angeles. ^{13}C NMR Chemical Shifts (δ , ppm). --INVALID-LINK--
- Master Organic Chemistry. Reactions of Grignard Reagents. --INVALID-LINK--
- Google Patents. Process for the preparation of trimethylphosphine. --INVALID-LINK--
- National Center for Biotechnology Information. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review. --INVALID-LINK--
- Ningbo Inno Pharmchem Co.,Ltd. The Role of Diethyl Chlorophosphate in Modern Pharmaceutical Synthesis. --INVALID-LINK--
- PubChem. **Chlorodimethylphosphine**. --INVALID-LINK--
- Michigan State University Department of Chemistry. Infrared Spectroscopy. --INVALID-LINK--
- Leah4Sci. Grignard Reaction, Mechanism, Reagent and Cheat Sheet. --INVALID-LINK--
- Wiley Online Library. Proton NMR chemical shifts and coupling constants for brain metabolites. --INVALID-LINK--
- YouTube. ^1H NMR: Chemical Shift, Splitting, the Coupling Constant and Peak Assignment. --INVALID-LINK--
- Chemistry Steps. The Grignard Reaction Mechanism. --INVALID-LINK--
- Compound Interest. A GUIDE TO ^1H NMR CHEMICAL SHIFT VALUES. --INVALID-LINK--
- Compound Interest. Analytical Chemistry – Infrared (IR) Spectroscopy. --INVALID-LINK--
- Addis Ababa University. Chapter 6.pdf. --INVALID-LINK--
- Google Patents. Preparation method of trimethylphosphine. --INVALID-LINK--
- ResearchGate. ChemInform Abstract: 2-Chloro-3,3,5-trimethyl-2,3-dihydro-1,2 λ 5-oxaphosphole 2-Oxide as Precursor in a New Synthesis of Dialkyl(diaryl)(2-methyl-4-oxopent-2-yl)phosphine Oxides. --INVALID-LINK--

- Organic Syntheses. (e)-1-phenyl-3,3-dimethyl-1-butene. --INVALID-LINK--
- Nordmann. Methylmagnesium iodide. --INVALID-LINK--

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. "The Synthesis of Novel Phosphine-Modified Ligands for Use in Bimetalli" by Howard Frederick Koch III [repository.lsu.edu]
- 3. chemicalbook.com [chemicalbook.com]
- 4. benchchem.com [benchchem.com]
- 5. trilinkbiotech.com [trilinkbiotech.com]
- 6. echemi.com [echemi.com]
- 7. Infrared Spectrometry [www2.chemistry.msu.edu]
- 8. uanlch.vscht.cz [uanlch.vscht.cz]
- 9. compoundchem.com [compoundchem.com]
- 10. Grignard Reaction [organic-chemistry.org]
- 11. masterorganicchemistry.com [masterorganicchemistry.com]
- 12. CN103848867A - Preparation method of trimethylphosphine - Google Patents [patents.google.com]
- 13. Methylmagnesium iodide (917-64-6) at Nordmann - nordmann.global [nordmann.global]
- 14. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Chlorodimethylphosphine | C₂H₆CIP | CID 69936 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Chlorodimethylphosphine: Properties, Synthesis, and Applications]. BenchChem, [2026].

[Online PDF]. Available at: [<https://www.benchchem.com/product/b1581527#physical-and-chemical-properties-of-chlorodimethylphosphine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com